2'-Chloro-6'-fluoroacetophenone molecular structure and conformation

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Compound of Interest

Compound Name:	*2'-Chloro-6'-fluoroacetophenone*
CAS No.:	*87327-69-3*
Cat. No.:	*B1585737*

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An In-Depth Technical Guide to the Molecular Structure and Conformation of **2'-Chloro-6'-fluoroacetophenone**

Abstract

This technical guide provides a comprehensive analysis of the molecular structure and conformational behavior of **2'-Chloro-6'-fluoroacetophenone** (CAS No: 87327-69-3). As a di-ortho-substituted aromatic ketone, this molecule presents a compelling case study in the interplay of steric and electronic effects that govern its three-dimensional architecture. Understanding its preferred conformation is critical for applications in medicinal chemistry and materials science, where molecular shape dictates intermolecular interactions, reactivity, and biological activity. This document details the molecule's fundamental properties, explores its structural geometry, and provides a deep dive into its conformational preferences using insights from analogous compounds and established analytical methodologies. Detailed protocols for computational and spectroscopic analysis are presented to serve as a practical guide for researchers.

Introduction and Physicochemical Profile

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2'-Chloro-6'-fluoroacetophenone is a halogenated aromatic ketone that serves as a valuable intermediate in organic synthesis.[1] The presence of two different halogen atoms at the ortho positions relative to the acetyl group introduces significant structural constraints that define its chemical and physical properties.

Property	Value	Source(s)
CAS Number	87327-69-3	[2][3][4]
Molecular Formula	C_8H_6ClFO	[2][3][5]
Molecular Weight	172.59 g/mol	[2][3]
Appearance	Colorless to light yellow liquid	[3][4]
Boiling Point	191.8 °C (Predicted)	[3][4]
Density	1.258 g/cm³ (Predicted)	[3][4]
Refractive Index	1.511	[2][3]

A plausible and common synthetic route for such a molecule would involve the Friedel-Crafts acylation of 1-chloro-3-fluorobenzene with acetyl chloride, using a Lewis acid catalyst like aluminum trichloride.[6] This established reaction provides a reliable method for introducing the acetyl group onto the substituted benzene ring.

Molecular Structure and Geometry

The molecular structure of **2'-Chloro-6'-fluoroacetophenone** consists of a central phenyl ring, an acetyl group (-$COCH_3$), a chlorine atom, and a fluorine atom. The key structural feature is the substitution pattern: the bulky acetyl group is flanked by both a chlorine and a fluorine atom at the adjacent (ortho) positions. This arrangement is the primary determinant of the molecule's conformation.

While a specific crystal structure for this exact compound is not publicly available, we can infer key geometric parameters based on extensive data from X-ray crystallography of similar aromatic compounds.[7][8][9] The steric repulsion between the voluminous acetyl group and the ortho-substituents forces the acetyl group to twist out of the plane of the aromatic ring.

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Table of Predicted Geometric Parameters (Note: These are estimated values based on analogous structures.)

Parameter	Description	Typical Value
C-C (aromatic)	Bond length within the phenyl ring	1.39 Å
C-Cl	Bond length of the chloro substituent	1.74 Å
C-F	Bond length of the fluoro substituent	1.35 Å
C(aryl)-C(carbonyl)	Bond length between ring and acetyl group	1.50 Å
C=O	Carbonyl double bond length	1.22 Å
C-C-C (ring)	Internal bond angle of the phenyl ring	~120°
C(aryl)-C(carbonyl)-O	Bond angle of the acetyl group	~120°
Φ (C-C-C=O)	Dihedral (Torsion) Angle	> 45° (Non-planar)

The most critical parameter is the dihedral angle (Φ) between the plane of the phenyl ring and the plane of the acetyl group. Unlike simpler acetophenones, which may be planar, the severe steric hindrance in this molecule necessitates a significantly non-planar (twisted) conformation.

Conformational Analysis: Steric Dominance

The central question in the conformational analysis of **2'-Chloro-6'-fluoroacetophenone** is the rotational orientation of the acetyl group. In simpler, mono-ortho-substituted acetophenones like 2'-fluoroacetophenone, a clear preference for the s-trans conformer (carbonyl oxygen pointing away from the substituent) is observed to minimize dipole-dipole repulsion.[10][11]

However, with di-ortho substitution, the steric strain becomes the overriding factor. A planar arrangement, whether s-cis or s-trans relative to either halogen, would lead to an energetically unfavorable clash between the carbonyl oxygen and methyl group with the van der Waals radii

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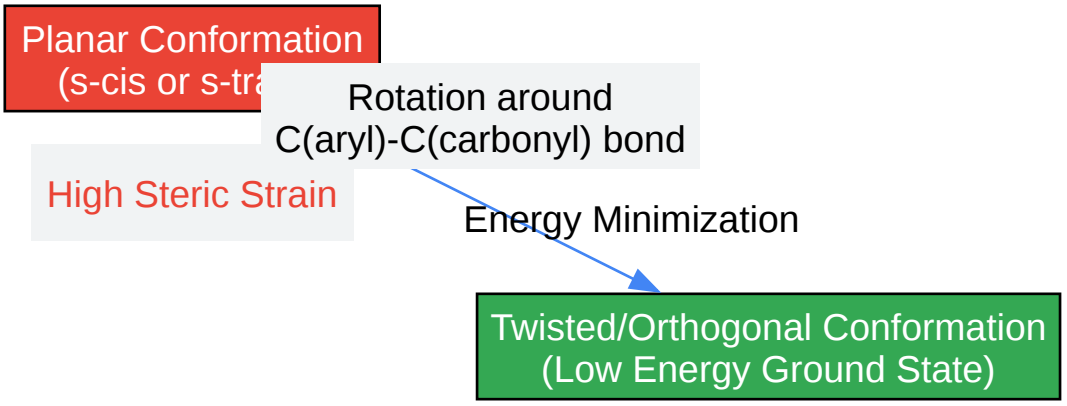
of both the chlorine and fluorine atoms. Consequently, the molecule alleviates this strain by rotating the acetyl group significantly out of the ring's plane. This results in a twisted or orthogonal ground-state conformation.

This conformational preference is not merely a structural curiosity; it has profound implications:

- Reactivity: The fixed, non-planar conformation can influence the accessibility of the carbonyl group to reagents.
- Drug Design: A molecule with a rigid, well-defined conformation has lower conformational entropy, which can be advantageous for binding to a biological target, potentially leading to higher affinity and specificity.



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Caption: Energy landscape showing the destabilized planar conformer and the stable, twisted ground state.

Methodologies for Conformational Elucidation

A multi-faceted approach combining computational modeling and experimental spectroscopy is required for a definitive conformational assignment. This dual strategy provides a self-validating system where theoretical predictions are confirmed by empirical data.

Computational Modeling: A Predictive Protocol

Computational chemistry, particularly Density Functional Theory (DFT), is a powerful tool for predicting low-energy conformations and the rotational barriers between them.[12]

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Step-by-Step Protocol for DFT-Based Conformational Analysis:

- Structure Generation: Build an initial 3D model of **2'-Chloro-6'-fluoroacetophenone** using molecular modeling software.
- Potential Energy Surface (PES) Scan: Perform a relaxed PES scan. This involves systematically rotating the dihedral angle of the acetyl group (e.g., in 10° increments) while allowing the rest of the molecule's geometry to optimize at each step. This process maps the energy as a function of rotation.
  - Causality: This step is essential to identify all potential energy minima (stable conformers) and transition states (rotational barriers) without bias towards a single starting geometry.
- Full Geometry Optimization: From the PES scan, take the structures corresponding to the energy minima and perform a full geometry optimization using a robust DFT functional and basis set (e.g., B3LYP/6-311+G(d,p)).
- Frequency Calculation: Perform a harmonic frequency calculation on each optimized structure.
  - Causality: This is a critical validation step. The absence of imaginary frequencies confirms that the structure is a true local minimum on the potential energy surface.[13]
- Energy Analysis: Compare the zero-point corrected energies of the optimized conformers to determine their relative stabilities and predict the most abundant conformer.

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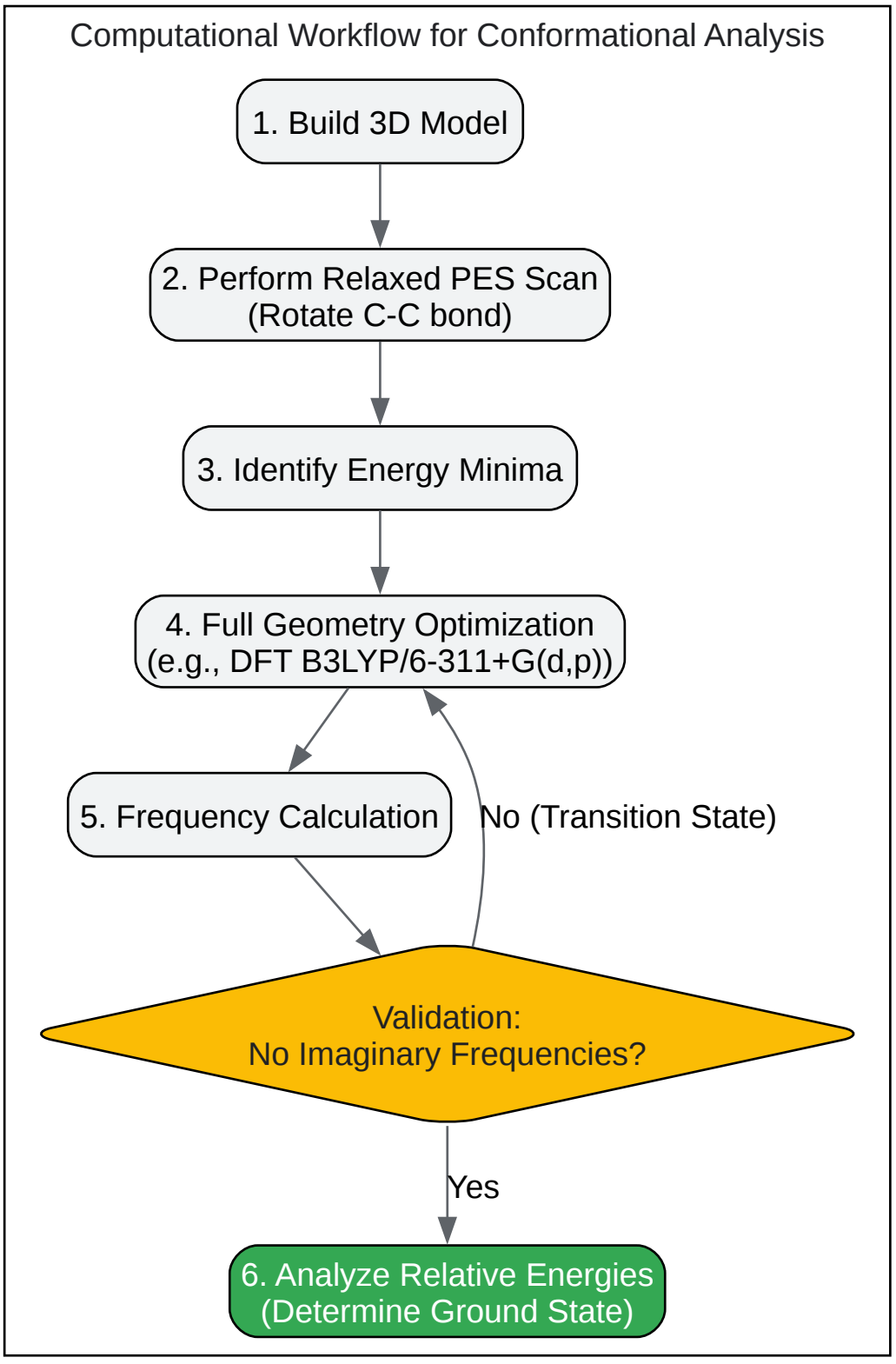

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Caption: A workflow diagram for performing in silico conformational analysis using DFT.

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Spectroscopic Analysis: Experimental Confirmation

Nuclear Magnetic Resonance (NMR) Spectroscopy: NMR is the most powerful technique for determining molecular conformation in solution.

- ^{19}F NMR: The chemical shift of the fluorine atom will be highly sensitive to its chemical environment, which is dictated by the acetyl group's orientation.
- ^{1}H NMR: The protons of the acetyl methyl group will likely show a complex splitting pattern or broadening depending on the rotational dynamics.
- Through-Space Coupling: The most definitive evidence would come from observing a through-space spin-spin coupling (a J-coupling) between the fluorine nucleus and the protons of the methyl group ($^{5}J(H,F)$). Studies on 2'-fluoroacetophenone have shown that such couplings are highly dependent on the spatial proximity of the nuclei involved.[10][11][14] The magnitude of this coupling constant provides a direct measure of the time-averaged distance and, therefore, the preferred conformation in solution.

Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR spectroscopy is used to confirm the presence of key functional groups.[15][16] The C=O stretching frequency, typically around 1680-1700 cm^{-1}, would be a prominent feature. Its exact position can be subtly influenced by the degree of conjugation with the aromatic ring, which is diminished in the predicted non-planar conformation.

X-ray Crystallography: The Solid-State Benchmark

Single-crystal X-ray diffraction provides an unambiguous determination of the molecular structure in the solid state.[7][8] It would definitively measure all bond lengths, bond angles, and the crucial C(aryl)-C(carbonyl) dihedral angle, providing the ultimate validation for computational models. The primary challenge for this technique is the necessity of growing a single, high-quality crystal of the compound, which can sometimes be difficult for liquids or oils.[7]

Conclusion and Outlook

The molecular architecture of **2'-Chloro-6'-fluoroacetophenone** is dominated by steric hindrance. The presence of two ortho substituents forces the acetyl moiety out of the plane of

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the phenyl ring, resulting in a stable, non-planar (twisted) ground-state conformation. This contrasts with less hindered acetophenones and highlights the critical role of substitution patterns in dictating molecular shape.

For researchers in drug development, this inherent rigidity is a significant feature. A conformationally locked scaffold reduces the entropic penalty of binding to a target protein, a principle that can be leveraged in rational drug design. The methodologies outlined herein—combining predictive computational modeling with definitive spectroscopic and crystallographic validation—provide a robust framework for the complete structural characterization of this and other complex small molecules.

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